

Diethyl Trisulfide (CAS No. 3600-24-6): A Technical Guide

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Compound of Interest

Compound Name: Diethyl trisulfide

Cat. No.: B1294429

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Introduction

Diethyl trisulfide, with the CAS registry number 3600-24-6, is an organosulfur compound that plays a significant role in the flavor and aroma profiles of various foods. It is a volatile, colorless to pale yellow liquid characterized by a potent sulfurous, garlic-like, and onion-like odor.^{[1][2]} This technical guide provides a comprehensive overview of the physicochemical properties, toxicological data, natural occurrence, and applications of **diethyl trisulfide**, along with relevant experimental methodologies.

Physicochemical Properties

The fundamental physicochemical properties of **diethyl trisulfide** are summarized in the table below. These properties are crucial for understanding its behavior in various experimental and industrial settings.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₁₀ S ₃	[3][4]
Molecular Weight	154.32 g/mol	[3][5]
Appearance	Colorless to pale yellow liquid	[1][2]
Odor	Powerful sulfurous, garlic, and onion-like	[2]
Melting Point	-72.6 °C to -73 °C	[6]
Boiling Point	204 °C to 218 °C	[1][6]
Density	1.108 to 1.11 g/cm ³ at 20 °C	[7]
Refractive Index	1.556 - 1.570 at 20 °C	[1][6]
Flash Point	71.11 °C to 87 °C	[3][6][7]
Solubility	Insoluble in water; Soluble in non-polar solvents and ethanol.[1]	[1]
LogP (Octanol/Water Partition Coefficient)	2.945 (estimated)	[8]

Toxicological Profile

Quantitative toxicological data, specifically LD50 values for **diethyl trisulfide**, are not readily available in the public domain. However, safety data sheets and GHS classifications provide important hazard information.

GHS Hazard Classification:

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)[9]
- Serious Eye Damage/Eye Irritation: Category 2 (Causes serious eye irritation)[9]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)[9]

Due to the lack of specific LD50 data for **diethyl trisulfide**, the toxicological data for related compounds are often considered for risk assessment, though caution is advised. For instance, the oral LD50 for the related compound diethyl disulfide in rats is reported to be 2,030 mg/kg.

Natural Occurrence and Applications

Natural Occurrence

Diethyl trisulfide is a naturally occurring volatile compound found in a variety of plants, contributing significantly to their characteristic aromas. It has been identified in:

- Allium Species: A prominent component in garlic (*Allium sativum*) and onion (*Allium cepa*), contributing to their pungent aroma.[\[4\]](#)[\[10\]](#)
- Brassica Species: Found in vegetables like cabbage (*Brassica oleracea*).[\[4\]](#)
- Other Foods: It has also been reported in boiled beef and durian fruit.

Applications

The primary application of **diethyl trisulfide** is in the food industry as a flavoring agent.[\[2\]](#) Its potent sulfurous notes are utilized to impart or enhance garlic, onion, and savory flavors in a wide range of food products.

Emerging research on related organotrisulfides, such as dimethyl trisulfide and diallyl trisulfide, suggests potential therapeutic applications. These compounds have been investigated for their efficacy as cyanide antidotes.[\[1\]](#) The proposed mechanism involves the donation of a sulfur atom to convert toxic cyanide into the less harmful thiocyanate. Furthermore, diallyl trisulfide, another related compound from garlic, has been studied for its anticancer properties.[\[8\]](#) While these findings are promising, it is crucial to note that this research has primarily focused on other trisulfides, and further investigation is needed to determine if **diethyl trisulfide** exhibits similar activities.

There is also an interest in the potential use of **diethyl trisulfide** in pest control, leveraging its strong odor as a repellent or attractant for certain insects.[\[3\]](#)

Experimental Protocols

Detailed experimental protocols for the synthesis and isolation of **diethyl trisulfide** are not widely available in peer-reviewed literature. However, general methodologies for the synthesis of organic polysulfides and the isolation of volatile compounds from natural sources can be adapted.

Synthesis

A general approach for the synthesis of trisulfides involves the reaction of a thiol with a sulfur-transfer reagent. For **diethyl trisulfide**, this could conceptually involve the reaction of ethanethiol with a reagent like sulfur dichloride or by other methods involving the controlled oxidation of thiols. Specific reaction conditions, including stoichiometry, temperature, and catalysts, would need to be optimized.

Isolation and Analysis from Natural Sources

A common method for the isolation and analysis of volatile compounds like **diethyl trisulfide** from natural matrices is Headspace Solid-Phase Microextraction (HS-SPME) followed by Gas Chromatography-Mass Spectrometry (GC-MS).

Protocol Outline: Analysis of **Diethyl Trisulfide** in Onion using HS-SPME-GC-MS

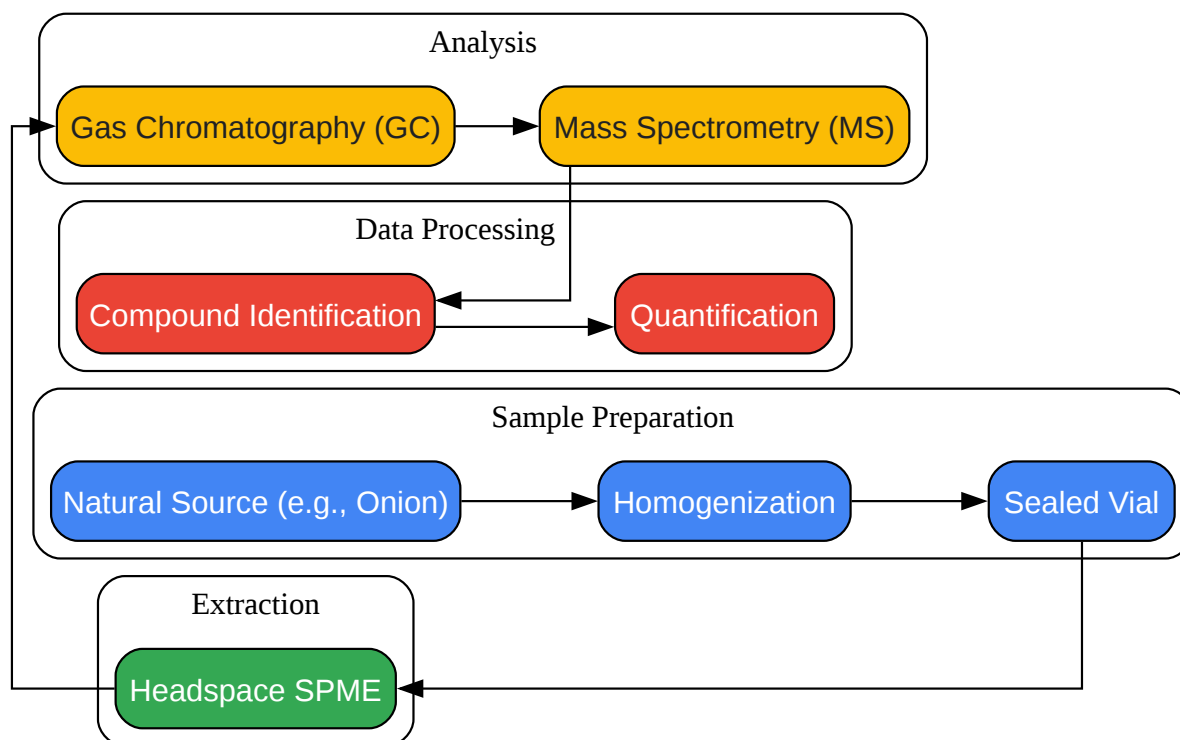
- **Sample Preparation:** A fresh onion sample is homogenized in a sealed vial. An internal standard may be added for quantitative analysis.
- **Headspace Extraction (HS-SPME):** The vial is heated to a specific temperature (e.g., 60°C) for a set time (e.g., 30 minutes) to allow volatile compounds to partition into the headspace. An SPME fiber coated with a suitable stationary phase (e.g., polydimethylsiloxane/divinylbenzene) is then exposed to the headspace to adsorb the analytes.
- **Gas Chromatography (GC) Analysis:** The SPME fiber is desorbed in the hot injection port of a gas chromatograph. The volatile compounds are separated on a capillary column (e.g., DB-5ms). The oven temperature is programmed to ramp up to achieve separation of the different components.
- **Mass Spectrometry (MS) Detection:** The separated compounds are introduced into a mass spectrometer. The mass spectrometer is operated in electron ionization (EI) mode, and mass

spectra are recorded over a specific mass range (e.g., m/z 35-350).

- Compound Identification: **Diethyl trisulfide** is identified by comparing its mass spectrum and retention time with that of an authentic standard or by matching the spectrum with a reference library (e.g., NIST).

Visualizations

The following diagram illustrates the general workflow for the analysis of **diethyl trisulfide** from a natural source using HS-SPME-GC-MS.



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Analytical Workflow for **Diethyl Trisulfide**

Conclusion

Diethyl trisulfide is a key organosulfur compound with significant contributions to the flavor and aroma of many foods. While its primary application is as a flavoring agent, the potential therapeutic properties of related trisulfides suggest avenues for future research into the bioactivity of **diethyl trisulfide**. Further studies are needed to establish a comprehensive toxicological profile and to develop standardized protocols for its synthesis and isolation. The analytical methods outlined in this guide provide a foundation for researchers to quantify and study this important volatile compound.

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